

The Discovery and History of Sumitone Fast Red B: A Technical Guide

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Compound of Interest

Compound Name: Sumitone fast red b

Cat. No.: B1595642

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Sumitone Fast Red B, also known by its Colour Index name Pigment Red 214, is a synthetic organic pigment belonging to the disazo condensation class of colorants. The name "Sumitone" strongly suggests its origin or significant commercial ties to Sumitomo Chemical, a prominent Japanese chemical company with a long history in the dyestuff industry.^{[1][2][3]} This technical guide provides a comprehensive overview of the discovery, history, chemical properties, synthesis, and potential applications of **Sumitone Fast Red B**, with a focus on information relevant to researchers and professionals in drug development and life sciences. While specific details on the initial discovery and a named inventor at Sumitomo are not readily available in public records, the historical context of Sumitomo's involvement in the dye industry provides a backdrop for its development.

Historical Context: Sumitomo Chemical and the Dyestuff Industry

Sumitomo Chemical's journey into the world of dyestuffs began with its merger with Japan Dyestuff Manufacturing Company in 1944.^{[1][2][3]} This strategic move allowed Sumitomo to enter the fine chemicals sector, which included the production of dyes and pigments.^{[1][2][3]} The organic synthesis technologies honed in the dyestuff business became a foundational pillar for the company's expansion into other specialty chemical sectors, including pharmaceuticals

and agricultural chemicals.[4] Although Sumitomo Chemical has since exited the dyestuff business as of March 2023 to focus on other areas of competitive advantage, its legacy in producing a wide range of colorants, including the "Sumitone" line of dyes, is well-documented. [4][5]

Chemical and Physical Properties

Sumitone Fast Red B is chemically identified as N-[2,5-dichloro-4-[[4-[(2,5-dichlorophenyl)diazenyl]-3-hydroxynaphthalene-2-carbonyl]amino]phenyl]-4-[(2,5-dichlorophenyl)diazenyl]-3-hydroxynaphthalene-2-carboxamide. It is registered under CAS number 40618-31-3. The key chemical and physical properties of this pigment are summarized in the table below.

Property	Value
Chemical Formula	C ₄₀ H ₂₂ Cl ₆ N ₆ O ₄
Molecular Weight	863.36 g/mol
CAS Number	40618-31-3
Colour Index Name	Pigment Red 214
Appearance	Red powder
Solubility	Insoluble in water

Synthesis of Sumitone Fast Red B (Pigment Red 214)

The synthesis of **Sumitone Fast Red B** is a multi-step process characteristic of the production of disazo condensation pigments. The general synthetic principle involves a diazotization-coupling reaction to form a monoazo intermediate, followed by a condensation reaction to yield the final pigment.[6][7]

Experimental Protocol: Synthesis of a Disazo Condensation Pigment

The following is a representative experimental protocol for the synthesis of a disazo condensation pigment like Pigment Red 214, based on established chemical principles.

Materials:

- 2,5-Dichloroaniline
- Sodium nitrite (NaNO_2)
- Hydrochloric acid (HCl)
- 2-Hydroxy-3-naphthoic acid
- Thionyl chloride (SOCl_2) or similar chlorinating agent
- 2,5-Dichloro-1,4-phenylenediamine
- Organic solvent (e.g., o-dichlorobenzene, nitrobenzene)
- Sodium hydroxide (NaOH)
- Ice

Procedure:

- Diazotization of 2,5-Dichloroaniline:
 - Dissolve 2,5-dichloroaniline in dilute hydrochloric acid and cool the solution to 0-5 °C in an ice bath.
 - Slowly add an aqueous solution of sodium nitrite while maintaining the low temperature to form the diazonium salt solution.
- Coupling Reaction:
 - In a separate vessel, dissolve 2-hydroxy-3-naphthoic acid in an aqueous sodium hydroxide solution.

- Slowly add the previously prepared diazonium salt solution to the alkaline solution of 2-hydroxy-3-naphthoic acid, maintaining a low temperature and stirring vigorously. A monoazo dye will precipitate.
- Filter, wash, and dry the resulting monoazo dye intermediate.
- Formation of the Acid Chloride:
 - Suspend the dried monoazo dye in an inert organic solvent.
 - Add a chlorinating agent such as thionyl chloride and heat the mixture to convert the carboxylic acid group of the naphthoic acid moiety into an acid chloride.
- Condensation Reaction:
 - In a separate reaction vessel, dissolve 2,5-dichloro-1,4-phenylenediamine in a suitable high-boiling organic solvent.
 - Slowly add the acid chloride intermediate from the previous step to the diamine solution.
 - Heat the reaction mixture to facilitate the condensation reaction, forming the final disazo condensation pigment.
- Work-up and Purification:
 - Cool the reaction mixture and filter the crude pigment.
 - Wash the pigment with appropriate solvents to remove unreacted starting materials and byproducts.
 - Dry the purified Pigment Red 214.

Applications

Sumitone Fast Red B is primarily used as a high-performance pigment in the plastics and coatings industries due to its excellent color strength, lightfastness, and resistance to heat and chemicals.

Industrial Applications:

- **Plastics:** It is widely used for coloring a variety of plastics, including PVC, polyolefins, and engineering plastics.
- **Coatings:** Its stability makes it suitable for automotive and industrial paints.
- **Inks:** It is also used in high-quality printing inks.

Biological and Research Applications:

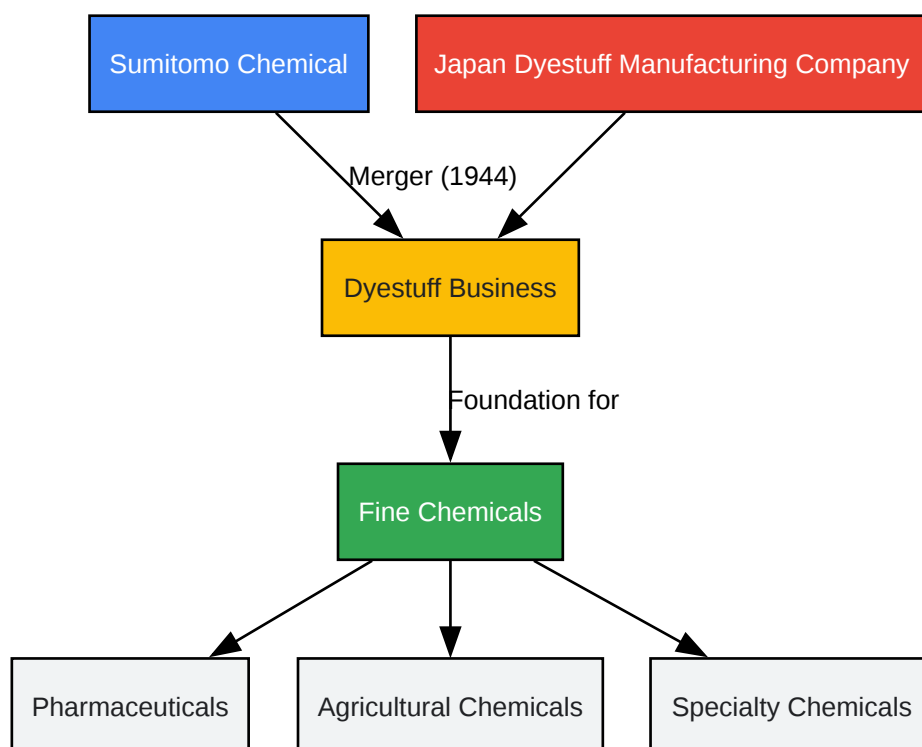
While primarily an industrial pigment, "**Sumitone Fast Red B**" is also marketed as a multifunctional dye for biological experiments.^[8] Its purported applications in this area include:

- Observing and analyzing cell structures
- Tracking biomolecules
- Evaluating cell functions
- Distinguishing cell types
- Detecting biomolecules
- Studying tissue pathology
- Monitoring microorganisms

However, specific, detailed experimental protocols for the use of **Sumitone Fast Red B** (Pigment Red 214) in biological staining are not readily available in the public scientific literature. Azo dyes, in general, are used in histology and histopathology, but protocols are highly specific to the dye and the target tissue or molecule.^[9] Researchers interested in using this pigment for biological applications would need to develop and validate their own protocols.

Visualizations

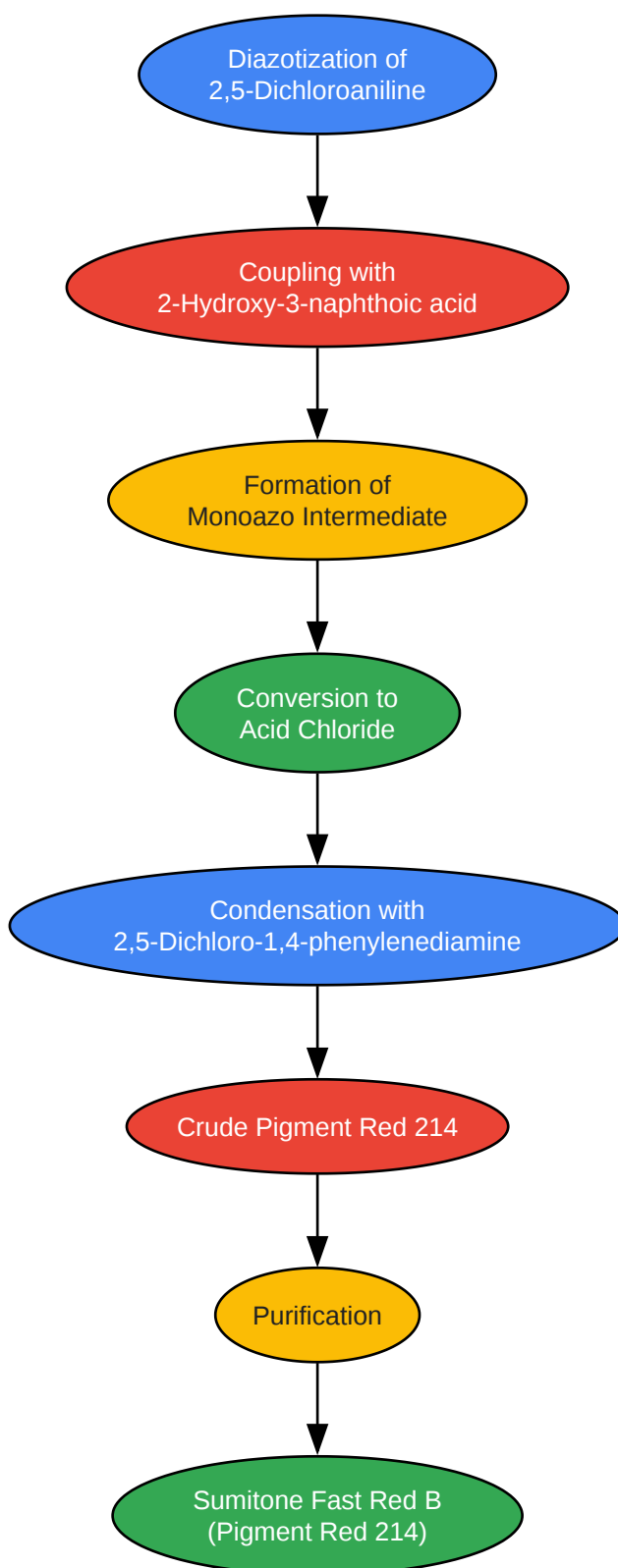
Logical Relationship of Sumitomo's Dyestuff Business



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Caption: Sumitomo Chemical's entry into the dyestuff business and its subsequent impact.

Experimental Workflow for Synthesis



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Caption: A simplified workflow for the synthesis of **Sumitone Fast Red B**.

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